

Application Note: Certified Reference Material for Atranol

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Compound of Interest

Compound Name: Atranol

Cat. No.: B1205178

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1. Introduction

Atranol (2,6-dihydroxy-4-methylbenzaldehyde) is a naturally occurring phenolic aldehyde and a key component found in oakmoss and tree moss extracts, which are widely used in the fragrance industry.[1][2] It is also known to be a degradation product of atranorin.[3][4] Due to its potential as a skin sensitizer and allergen, regulatory bodies have imposed strict limits on its presence in cosmetic and consumer products.[5][6] The International Fragrance Association (IFRA) recommends a maximum level of 100 ppm for **Atranol** in moss extracts.[7]

Accurate quantification of **Atranol** is therefore critical for quality control, regulatory compliance, and ensuring consumer safety. A Certified Reference Material (CRM) provides a traceable and accurate standard for calibrating analytical instruments and validating methods, ensuring uniformity and reliability of measurements across different laboratories. This document details the development, certification, and application of an **Atranol** CRM.

2. Physicochemical Data

The fundamental properties of **Atranol** are summarized in the table below. This information is crucial for its handling, storage, and use in analytical procedures.

Property	Value	Reference(s)
Chemical Name	2,6-dihydroxy-4-methylbenzaldehyde	[8]
CAS Number	526-37-4	[3]
Molecular Formula	C ₈ H ₈ O ₃	[3][9]
Molecular Weight	152.15 g/mol	[3][8]
Appearance	Colorless or yellowish crystalline powder	[9]
Melting Point	~135-138 °C	[9]
Solubility	Soluble in organic solvents (e.g., alcohol, ether); slightly soluble in water.	[9]
Purity (Typical)	≥97.0% (HPLC)	[3]
Storage Conditions	2-8°C	[3]

3. Intended Use

This Certified Reference Material is intended for use in analytical laboratories for the following applications:

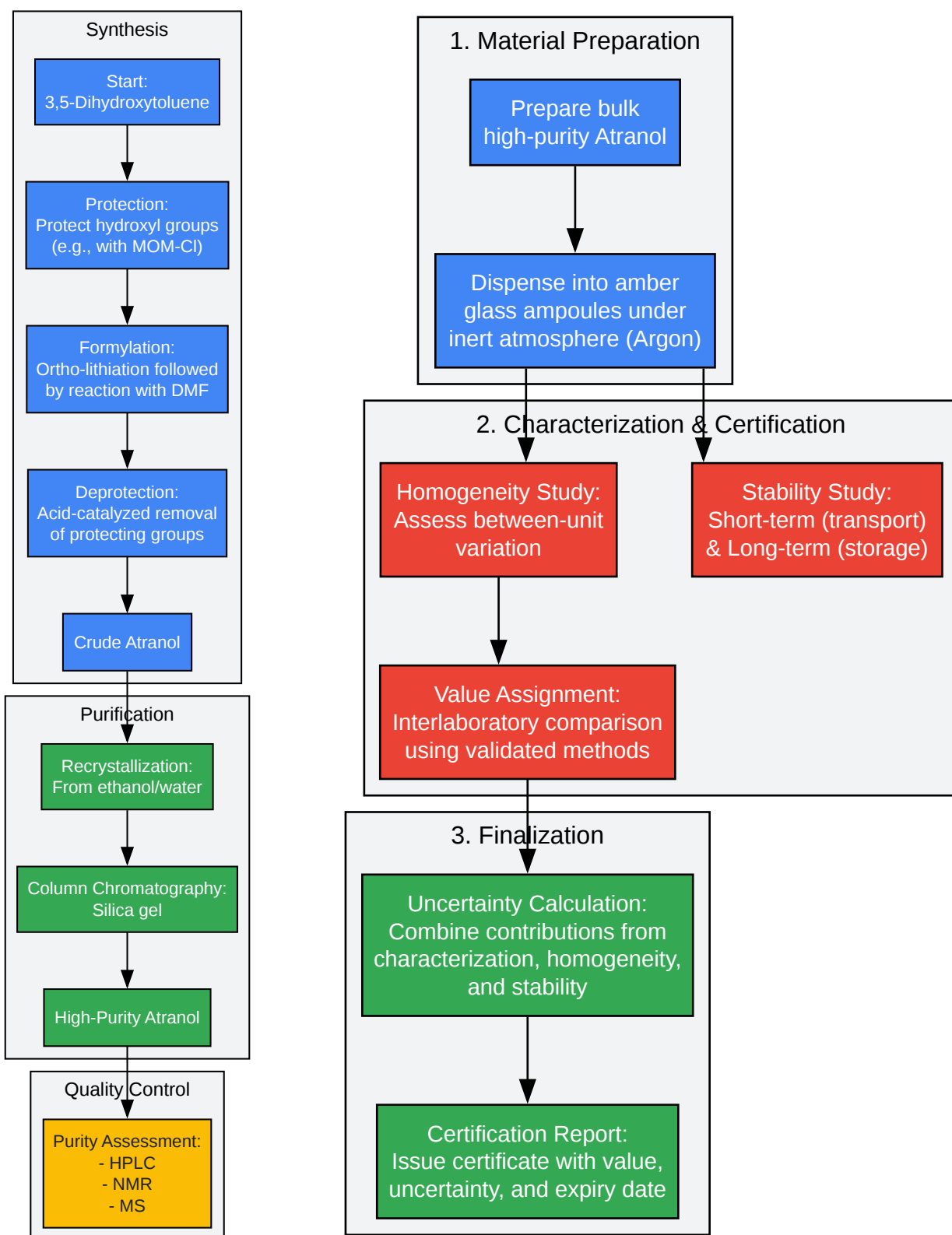
- Calibration of analytical instruments such as HPLC-UV, HPLC-MS/MS, and GC-MS.[7][10][11]
- Validation of analytical methods for the quantification of **Atranol**.
- As a quality control material to ensure the accuracy and traceability of measurements.
- Method development and proficiency testing for the analysis of allergens in cosmetics, fragrances, and personal care products.

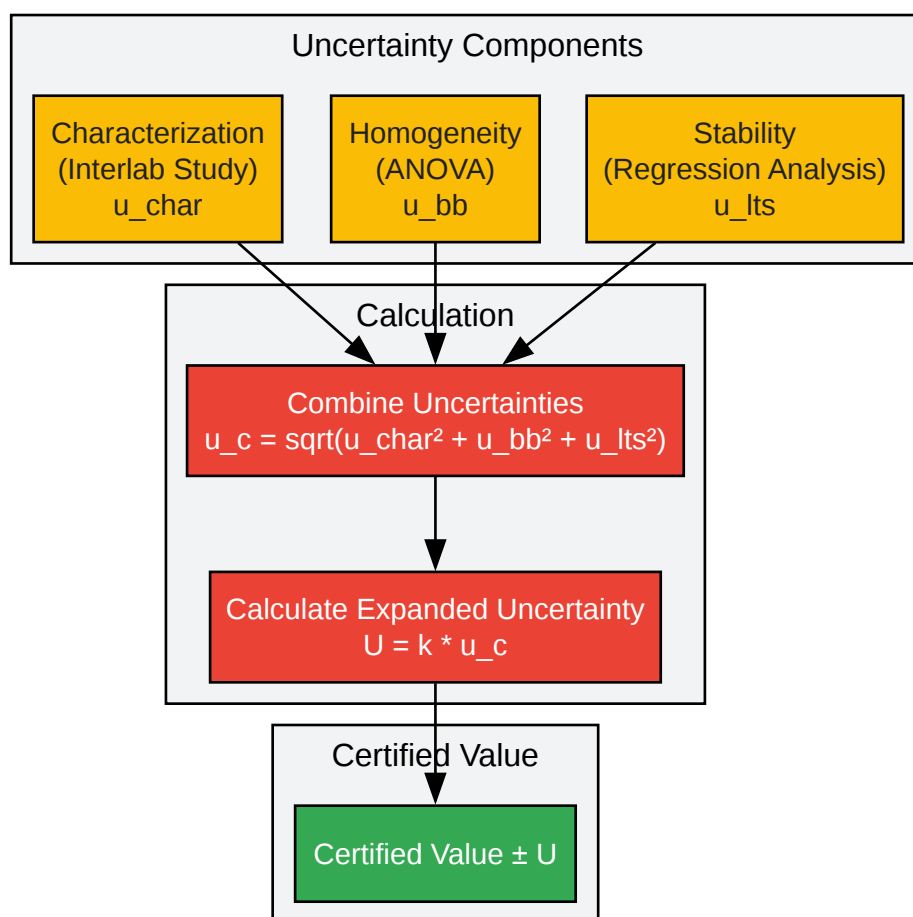
Experimental Protocols

Protocol 1: Synthesis and Purification of High-Purity **Atranol**

High-purity **Atranol** is required for the development of a CRM. The following protocol describes a potential synthesis route based on methods cited in the literature.[\[2\]](#)[\[12\]](#)

Workflow for **Atranol** Synthesis and Purification





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